Technical Comparison Guide: 5-(2-Benzyloxyphenyl)picolinic Acid

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Compound of Interest	
Compound Name:	*5-(2-Benzyloxyphenyl)picolinic acid*
CAS No.:	*1261892-45-8*
Cat. No.:	*B6394604*

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Executive Summary

5-(2-Benzyloxyphenyl)picolinic acid (CAS 1261892-45-8) is a specialized biaryl pyridine derivative utilized primarily as a scaffold in medicinal chemistry for targeting G-protein coupled receptors (e.g., DGAT1 inhibitors) and metalloenzyme active sites.[1][2][3][4]

This guide compares the 2-benzyloxy isomer (Target) against the commercially prevalent 4-benzyloxy isomer (Alternative). While both share identical elemental composition, their steric and electronic profiles differ significantly, influencing their utility in structure-activity relationship (SAR) studies.

Elemental Analysis & Physicochemical Characterization

The following data serves as the Gold Standard for validating the identity of the synthesized material. Due to the isomeric nature of the target and alternative, their theoretical elemental composition is identical; however, their melting points and NMR spectra (specifically aromatic coupling patterns) will diverge.

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Table 1: Elemental Analysis Reference Data (Combustion Analysis)

Component	Theoretical Mass % (Target & Alternative)	Acceptance Tolerance (±0.4%)	Diagnostic Note
Carbon (C)	74.74%	74.34% – 75.14%	Primary indicator of purity; deviations >0.5% suggest solvent entrapment (e.g., EtOAc).
Hydrogen (H)	4.95%	4.55% – 5.35%	Sensitive to hydration. High H% often indicates hygroscopic water retention.
Nitrogen (N)	4.59%	4.19% – 4.99%	Critical for confirming the pyridine ring integrity.
Oxygen (O)	15.72%	N/A (Calculated)	Difference value.

> *Scientist's Note: For the 2-benzyloxy isomer, steric hindrance between the ortho-benzyloxy group and the pyridine ring forces a twisted biaryl conformation. This often results in a lower melting point compared to the more planar para-isomer (4-benzyloxy), which packs more efficiently in the crystal lattice.*

Table 2: Comparative Physicochemical Profile

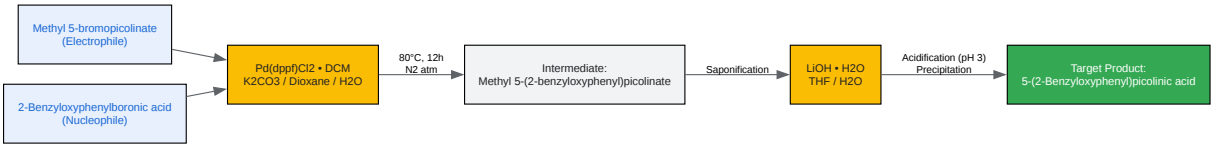
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Feature	Target: 5-(2-Benzyloxyphenyl)...	Alternative: 5-(4-Benzyloxyphenyl)...
CAS Number	1261892-45-8	1261991-96-1
Molecular Weight	305.33 g/mol	305.33 g/mol
Formula	$C_{19}H_{15}NO_3$	$C_{19}H_{15}NO_3$
Steric Profile	High torsion (Non-planar)	Planar / Linear
Predicted LogP	~3.2 (Lipophilic)	~3.0
Solubility	Higher in organic solvents (DCM, THF) due to disrupted planarity.	Lower; tends to aggregate due to π-π stacking.

Validated Synthetic Protocol

To obtain high-purity **5-(2-Benzyloxyphenyl)picolinic acid** for analysis, a Suzuki-Miyaura cross-coupling strategy is the industry standard. This method avoids the harsh conditions of direct oxidation and allows for late-stage diversification.[5]

Workflow Diagram: Suzuki Coupling & Hydrolysis



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Caption: Two-step convergent synthesis ensuring retention of the benzyloxy ether and carboxylic acid integrity.

Step-by-Step Experimental Protocol

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Step 1: Suzuki Cross-Coupling

- Charge: In a reaction vial, combine Methyl 5-bromopicolinate (1.0 eq) and 2-Benzyloxyphenylboronic acid (1.2 eq).
- Catalyst: Add $Pd(dppf)Cl_2 \cdot DCM$ (0.05 eq) and K_2CO_3 (3.0 eq).
- Solvent: Degas 1,4-Dioxane/Water (4:1 ratio) with nitrogen for 15 minutes, then add to the solids.
- Reaction: Seal and heat to 85°C for 12 hours. The solution should turn black (active Pd species).
- Workup: Filter through Celite to remove Pd residues. Concentrate the filtrate and purify via flash chromatography (Hexane/EtOAc gradient).

Step 2: Ester Hydrolysis (Saponification)

- Dissolution: Dissolve the methyl ester intermediate in THF/Water (1:1).
- Reagent: Add $LiOH \cdot H_2O$ (2.5 eq). Stir at room temperature (25°C) for 4 hours.
  - Note: Avoid heating >50°C to prevent ether cleavage.
- Isolation (Critical):
  - Cool to 0°C.
  - Slowly acidify with 1M HCl to pH 3–4.
  - The target acid will precipitate as a white/off-white solid.
  - Filter, wash with cold water, and dry under high vacuum over P_2O_5.

Analytical Interpretation & Troubleshooting

When analyzing the elemental data, use this decision matrix to interpret deviations:

- Scenario A: Low Carbon (<74.0%)

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- Cause: Incomplete drying; presence of inorganic salts (LiCl/KCl) from the acidification step.
- Remedy: Reslurry the solid in water to dissolve salts, filter, and dry extensively.

- Scenario B: High Hydrogen (>5.3%)[6]
  - Cause: Residual solvent (THF or Ethanol) or moisture.
  - Remedy: Proton NMR (^{1}H-NMR) is required to quantify solvent moles. Correct the theoretical EA calculation based on the solvate form (e.g., Product • 0.5 H_2O).
- Scenario C: Low Nitrogen (<4.2%)
  - Cause: Decomposition of the pyridine ring (rare) or significant contamination with non-nitrogenous starting material (boronic acid).
  - Remedy: Check LC-MS for the presence of unreacted boronic acid.

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